

CAS number 622-20-8 chemical properties and data

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Compound of Interest

Compound Name: **1,2-Bis(phenylthio)ethane**

Cat. No.: **B160517**

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An In-depth Technical Guide to **1,2-Bis(phenylthio)ethane** (CAS No. 622-20-8)

This document provides a comprehensive overview of the chemical and physical properties, safety data, and relevant experimental information for **1,2-Bis(phenylthio)ethane**, CAS number 622-20-8. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Compound Identification and Structure

1,2-Bis(phenylthio)ethane is an organosulfur compound featuring two phenylthio groups linked by an ethane backbone.^[1] It is typically a white to off-white crystalline solid at room temperature.^{[1][2]} This compound is of interest in organic synthesis and materials science, particularly for its use as a ligand in coordination chemistry and in the development of polymers.^{[1][3]}

Identifier	Data
CAS Number	622-20-8
Molecular Formula	C ₁₄ H ₁₄ S ₂ [1]
Molecular Weight	246.39 g/mol [4]
IUPAC Name	1,1'-[ethane-1,2-diylbis(thio)]dibenzene [5]
Synonyms	1,2-Bis(phenylsulfanyl)ethane, Ethane, 1,2-bis(phenylthio)-, 2-Phenylsulfanylethylsulfanylbenzene [1]
InChI	1S/C ₁₄ H ₁₄ S ₂ /c1-3-7-13(8-4-1)15-11-12-16-14-9-5-2-6-10-14/h1-10H,11-12H2 [1]
InChIKey	MHCVYAFXPI ^{MYRD-UHFFFAOYSA-N} [1]
SMILES	c1ccc(SCCS ₂ cccc ₂)cc1 [4]

Physicochemical Properties

The compound is relatively stable under standard conditions and is generally insoluble in water but more soluble in organic solvents.[\[1\]](#)[\[5\]](#)

Property	Value
Physical State	Solid, Powder/Crystal[2][5]
Color	White to Almost White[2]
Melting Point	68.0 to 72.0 °C[2][5]
Boiling Point	65 °C @ 2 mmHg[5]
Density	1.16 g/cm ³ [5]
Flash Point	184.6 °C[5]
Refractive Index	1.646[5]
Water Solubility	Insoluble[5]
LogP (Octanol/Water)	4.571[5]
Topological Polar Surface Area (TPSA)	50.6 Å ² [5]

Safety and Hazard Information

1,2-Bis(phenylthio)ethane should be handled with care in a laboratory setting, following standard safety protocols for organosulfur compounds.[1]

Hazard Class	Code & Description
GHS Pictogram	GHS07 (Exclamation Mark) [3]
Signal Word	Warning [2] [3]
Hazard Statements	H315: Causes skin irritation. [2] H319: Causes serious eye irritation. [2] H413: May cause long lasting harmful effects to aquatic life. [2]
Precautionary Statements	P264: Wash skin thoroughly after handling. [2] P273: Avoid release to the environment. [2] P280: Wear protective gloves/eye protection/face protection. [2] P302 + P352: IF ON SKIN: Wash with plenty of water. [2] P337 + P313: If eye irritation persists: Get medical advice/attention. [2] P501: Dispose of contents/container to an approved waste disposal plant. [2]

Experimental Protocols

Formation as a Byproduct in Phenyl Vinyl Sulfide Synthesis

1,2-Bis(phenylthio)ethane is notably formed as a major, undesired byproduct in older methods for the synthesis of phenyl vinyl sulfide from thiophenol and 1,2-dibromoethane.[\[6\]](#) An improved one-pot procedure that utilizes an "inverse addition" was developed to minimize the formation of this byproduct and maximize the yield of the desired vinyl sulfide.[\[6\]](#)

Objective: To describe the reaction conditions that lead to the formation of **1,2-bis(phenylthio)ethane** as a byproduct.

Reactants:

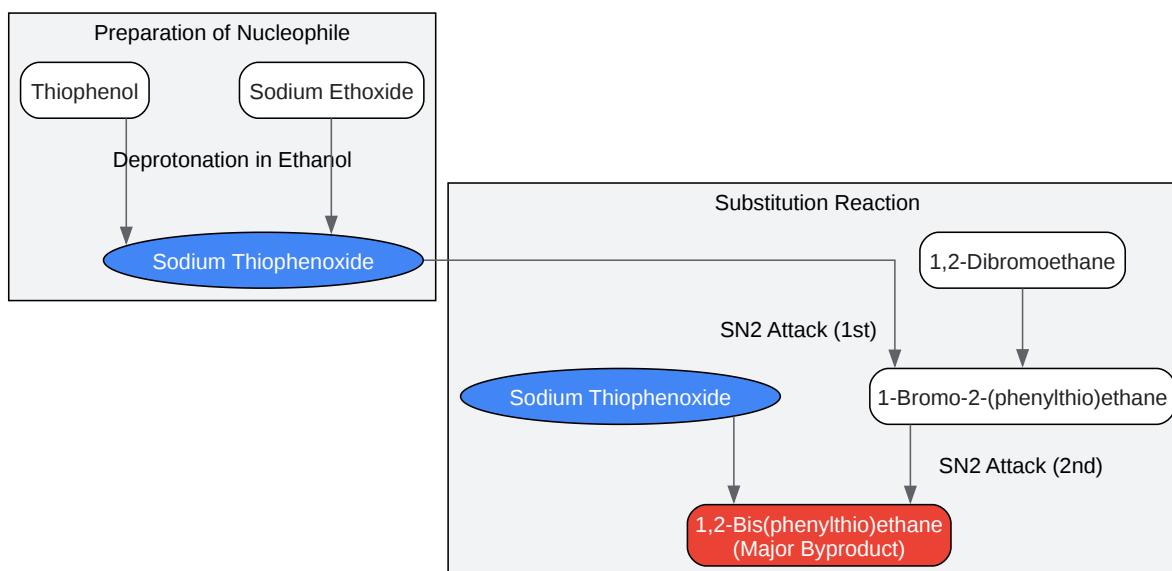
- Thiophenol
- Sodium ethoxide

- 1,2-dibromoethane

- Absolute ethanol (solvent)

Methodology (Leading to Byproduct Formation): A previously published method involved the addition of 1,2-dibromoethane to a solution of sodium thiophenoxyde (prepared from thiophenol and sodium ethoxide).[6] This order of addition results in a low yield of the desired phenyl vinyl sulfide and affords chiefly **1,2-bis(phenylthio)ethane**.[6] The reaction proceeds via a nucleophilic substitution mechanism where the thiophenoxyde anion displaces both bromide ions on the ethane backbone.

Logical Workflow for Byproduct Formation



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Caption: Reaction pathway leading to **1,2-Bis(phenylthio)ethane**.

Applications

- Polymer Science: It is used in the synthesis of the bismaleimide resin, APO-BMI, which is incorporated into syntactic foams.[3]
- Coordination Chemistry: It serves as a dithioether ligand in the formation of coordination complexes with metals like silver(i) and tantalum(v).[5]

Spectroscopic Data

While mass spectrometry data has been used to identify **1,2-bis(phenylthio)ethane** in complex mixtures, readily available and detailed public spectra (such as ^1H NMR, ^{13}C NMR, or IR) were not found in the consulted resources.[7][8] Researchers requiring such data may need to perform their own analytical characterization or consult specialized commercial databases.

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